

Application Notes: Dihydroethidium (DHE) Staining for Superoxide Detection in Cultured Cells

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Compound of Interest		
Compound Name:	Dihydroethidium	
Cat. No.:	B1670597	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dihydroethidium (DHE) is a widely utilized fluorescent probe for the detection of intracellular reactive oxygen species (ROS), particularly superoxide (O₂•¬).[1][2] As a cell-permeant dye, DHE is a valuable tool in studying oxidative stress and its role in various physiological and pathological processes, including inflammation, cardiovascular disease, and cancer biology.[2] [3] Upon reaction with superoxide, DHE is oxidized to specific fluorescent products that intercalate with DNA, providing a signal that can be quantified using fluorescence microscopy, flow cytometry, or a microplate reader.[4] This document provides a detailed protocol for the use of DHE in cultured cells.

Mechanism of Action

Dihydroethidium itself exhibits a low level of blue fluorescence in the cytoplasm. Once inside the cell, it can be oxidized by superoxide to form a specific red fluorescent product, 2-hydroxyethidium (2-OH-E+). This product then intercalates with nuclear DNA, which significantly enhances its fluorescence. DHE can also undergo non-specific oxidation by other ROS to form ethidium (E+), which also fluoresces red upon binding to DNA. While the fluorescence spectra of 2-OH-E+ and E+ are very similar, making them difficult to distinguish

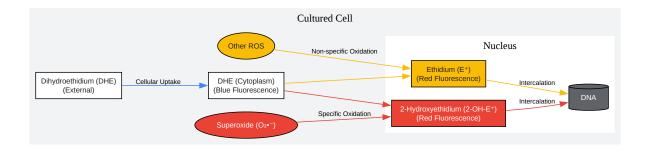




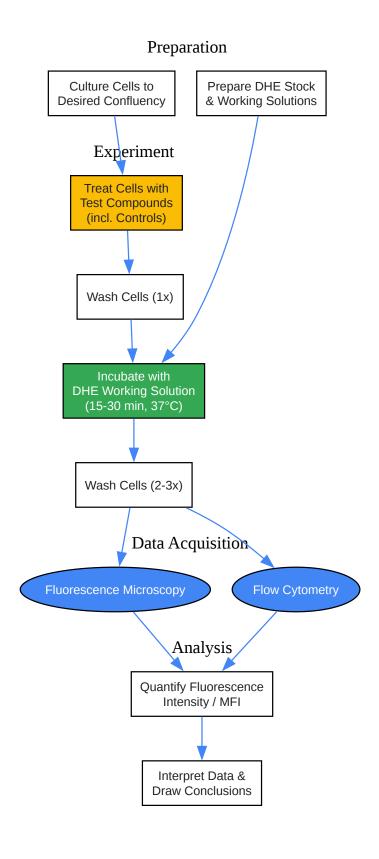


with standard filter sets, the total red fluorescence is commonly used as a measure of total ROS, with a significant portion attributed to superoxide.









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References

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